

Application Notes: Developing Assays to Measure WH-4-023 Activity

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Compound of Interest

Compound Name: WH-4-023

Cat. No.: B15544187

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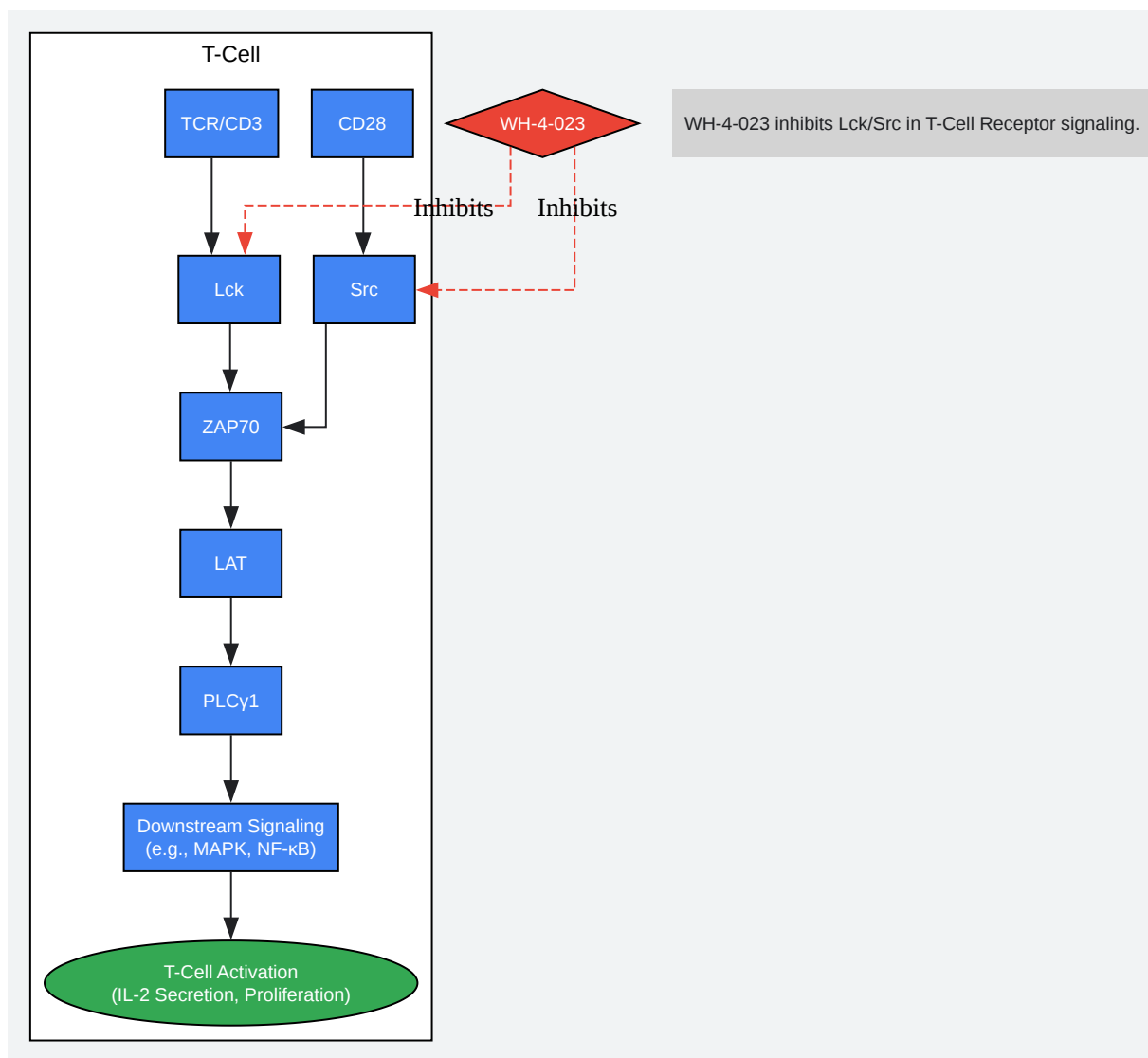
Introduction

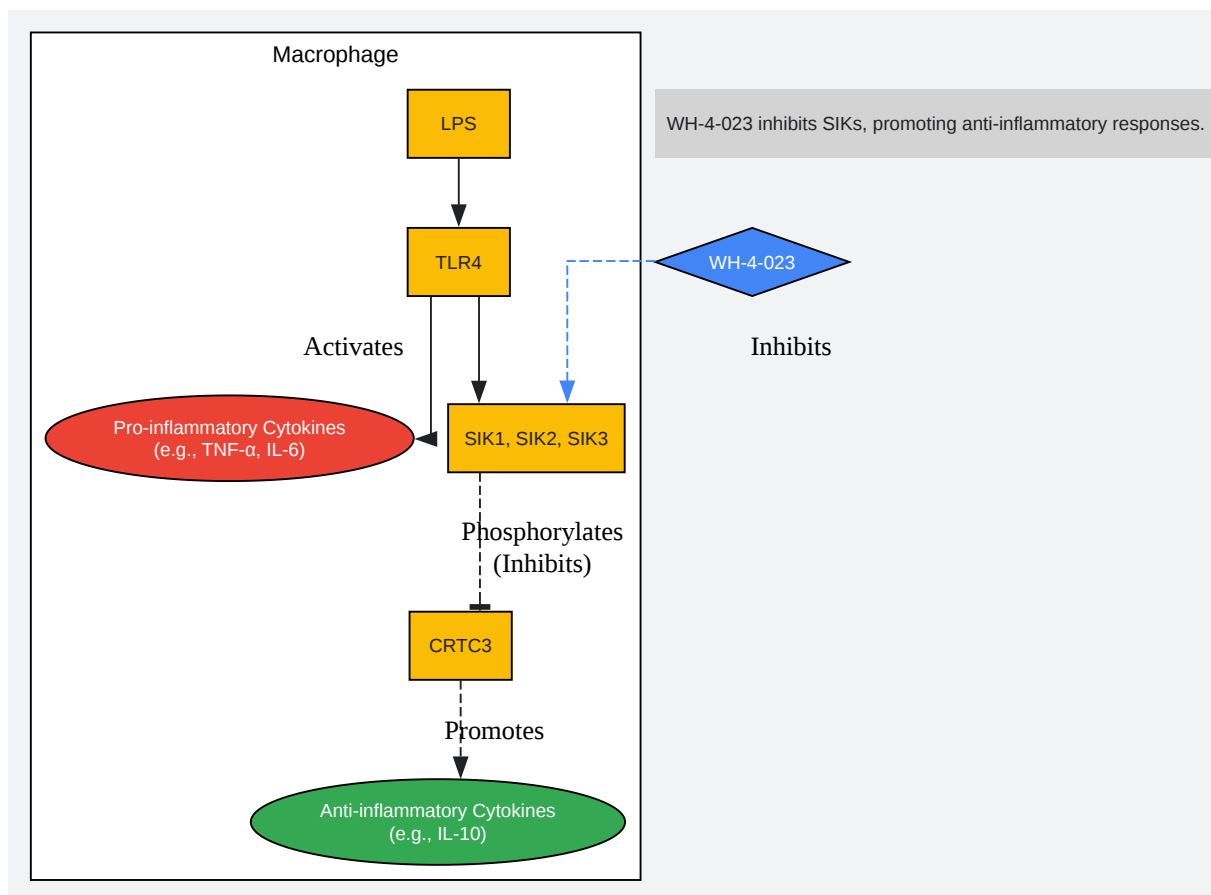
WH-4-023 is a potent, selective, and orally active dual inhibitor of the Src family kinases Lck and Src.[1][2] It also demonstrates potent inhibitory activity against Salt-Inducible Kinases (SIKs).[3][4] By binding to the ATP-binding pocket of these kinases, **WH-4-023** blocks their catalytic activity, thereby preventing the phosphorylation of downstream effector molecules.[5] This inhibitory action modulates critical signaling pathways involved in immune responses, cell growth, and survival.[5] Consequently, **WH-4-023** is a valuable research tool in immunology and oncology for studying T-cell signaling, macrophage polarization, and the progression of cancers driven by Src/Lck activity.[5][6]

These application notes provide a detailed overview of biochemical and cell-based assays designed to measure the biological activity of **WH-4-023**, offering researchers standardized protocols to assess its efficacy and mechanism of action.

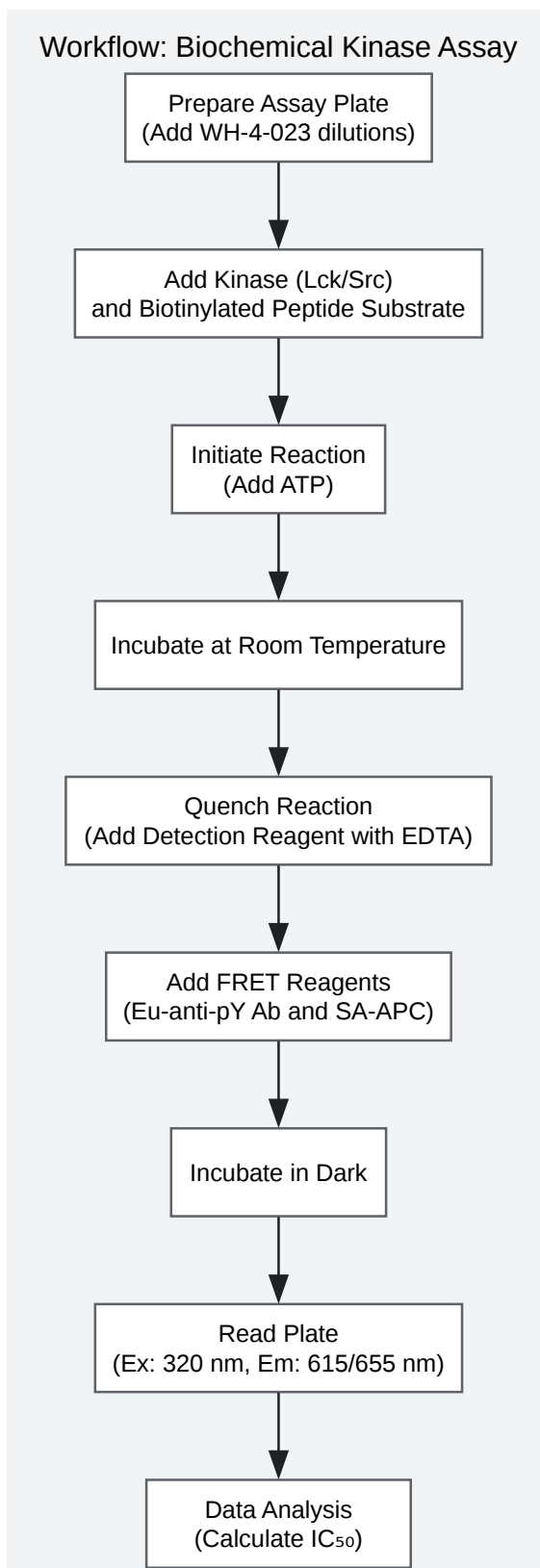
Mechanism of Action and Signaling Pathways

WH-4-023 primarily targets Lck and Src, two non-receptor tyrosine kinases crucial for T-cell receptor (TCR) signaling. Upon TCR activation, Lck and Src initiate a phosphorylation cascade that leads to T-cell activation, proliferation, and cytokine release. **WH-4-023**'s inhibition of Lck/Src disrupts this cascade. Additionally, its inhibition of SIK family kinases (SIK1, SIK2, SIK3) influences macrophage polarization, promoting an anti-inflammatory phenotype.[3][5]

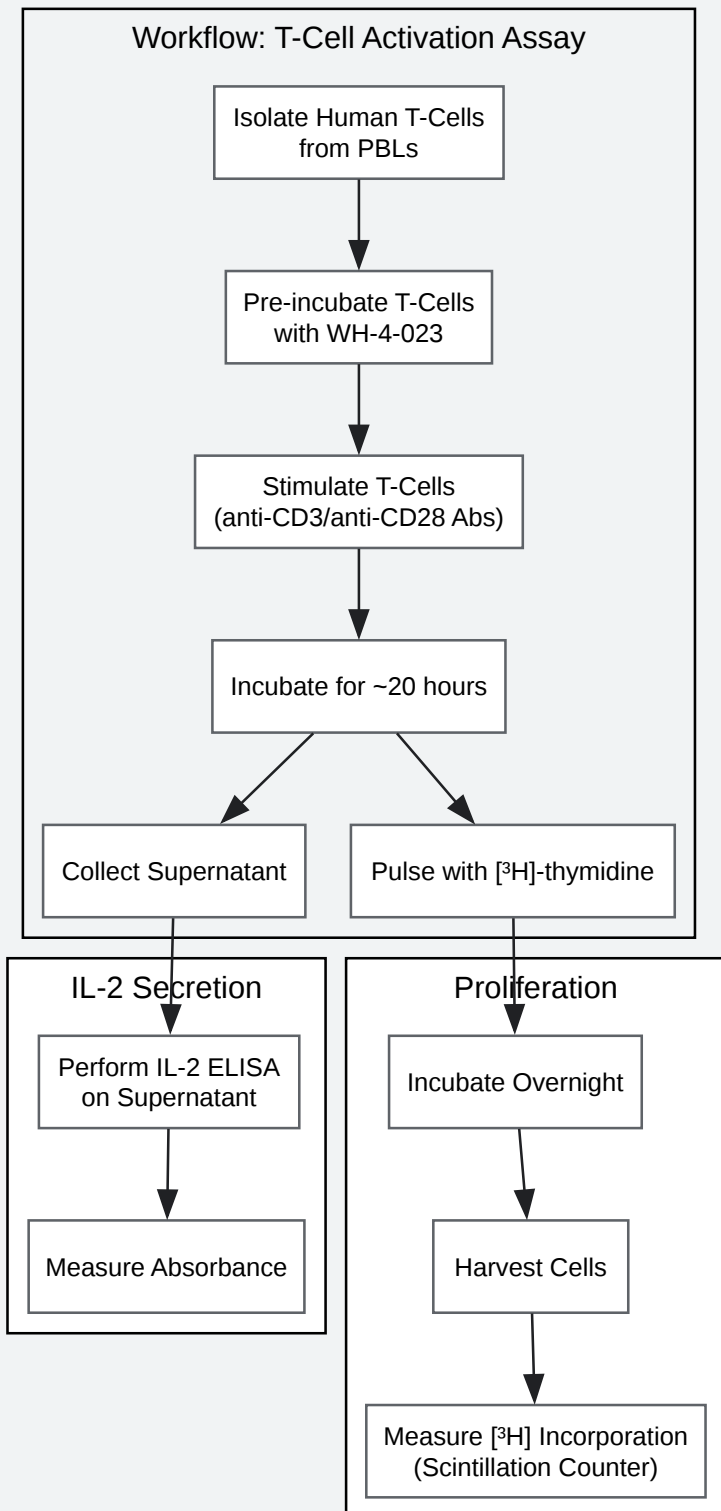




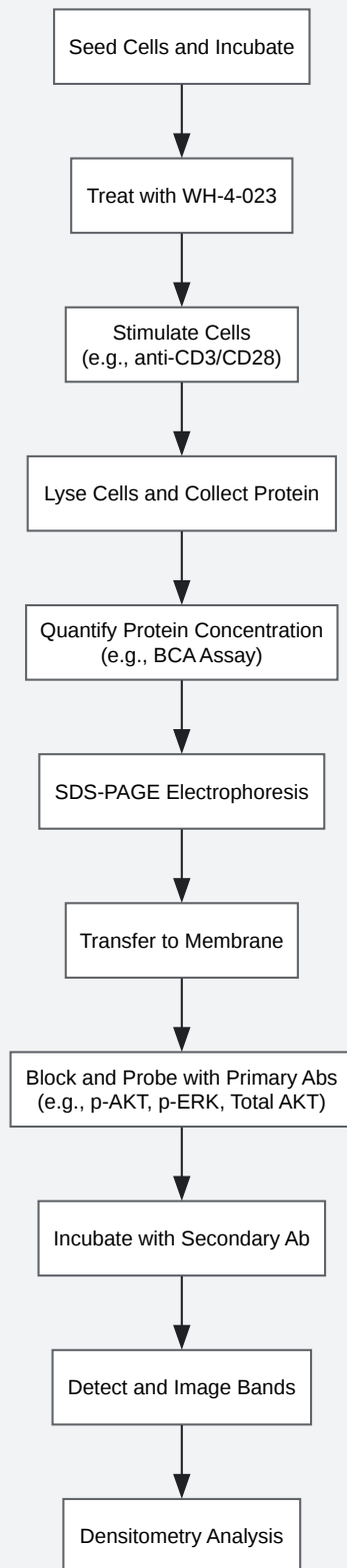
Workflow: Biochemical Kinase Assay



Workflow: T-Cell Activation Assay



Workflow: Western Blot Analysis



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